

Primeverin: A Technical Overview of its Chemical Structure and Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Primeverin

Cat. No.: B093055

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Abstract

Primeverin is a naturally occurring glycoside. This document provides a concise technical overview of its chemical structure and known physicochemical properties based on publicly available data. All quantitative data is summarized for clarity. Due to the limited availability of published research, detailed experimental protocols, biological activities, and associated signaling pathways for **Primeverin** are not extensively documented in the current scientific literature.

Chemical Structure and Identity

Primeverin is chemically classified as a glycoside, consisting of a disaccharide (primeverose) attached to an aglycone moiety.

- IUPAC Name: methyl 4-methoxy-2-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-[[[(2S,3R,4S,5R)-3,4,5-trihydroxyoxan-2-yl]oxymethyl]oxan-2-yl]oxybenzoate[1]
- Molecular Formula: C₂₀H₂₈O₁₃[1]
- Canonical SMILES: COC1=CC(=C(C=C1)C(=O)OC)O[C@H]2--INVALID-LINK--CO[C@H]3--INVALID-LINK--O)O)O)O">C@@HO[1]
- InChI Key: DZRVGBRAMLSZDQ-HSMQXHTESA-N[1]

Physicochemical Properties

The following table summarizes the key physicochemical properties of **Primeverin**.

Property	Value	Source
Molecular Weight	476.4 g/mol	[1] [2]
Monoisotopic Mass	476.15299094 Da	[1] [2]
XLogP3-AA (LogP)	-2.5	[1] [2]
Hydrogen Bond Donor Count	7	PubChem
Hydrogen Bond Acceptor Count	13	PubChem
Rotatable Bond Count	9	PubChem
Exact Mass	476.15299094 Da	[1] [2]
Topological Polar Surface Area	221 Å ²	PubChem
Heavy Atom Count	33	PubChem
Complexity	635	[1] [2]

Biological Activity and Signaling Pathways

Based on the conducted literature search, there is limited specific information available regarding the biological activity, mechanism of action, and associated signaling pathways of **Primeverin**. While research exists on other natural compounds and their effects on various signaling cascades, such as the NF-κB, PI3K/Akt/mTOR, and MAPK pathways, direct evidence linking **Primeverin** to these or other specific pathways is not well-documented in the available scientific literature.

Experimental Protocols

Detailed experimental protocols for the isolation, chemical synthesis, or specific bioassays of **Primeverin** are not readily available in the public domain. General methodologies for the

synthesis and analysis of related glycosides may be adaptable, but specific, validated protocols for **Primeverin** have not been identified in the current search.

Visualization of Signaling Pathways and Workflows

As no specific signaling pathways or detailed experimental workflows for **Primeverin** were identified in the literature, no diagrams could be generated.

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References

- 1. Primeverin | C₂₀H₂₈O₁₃ | CID 3038513 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Pristimerin Exerts Pharmacological Effects Through Multiple Signaling Pathways: A Comprehensive Review - PubMed [pubmed.ncbi.nlm.nih.gov]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com